# Spectral Characterization of Diphenyl alpha-Chlorobenzylphosphonate: A Technical Guide

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Diphenyl alpha-Chlorobenzylphosphonate* |
| *CAS No.:* | *58263-67-5* |
| *Cat. No.:* | *B1331453* |

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## Introduction

**Diphenyl alpha-Chlorobenzylphosphonate** is a member of the organophosphorus ester family, a class of compounds with significant applications in organic synthesis and materials science. A thorough understanding of its spectral properties is fundamental for its identification, purity assessment, and the elucidation of its role in various chemical transformations. This technical guide provides an in-depth analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Diphenyl alpha-Chlorobenzylphosphonate**. The insights presented herein are geared towards researchers, scientists, and professionals in drug development, offering a blend of theoretical principles and practical, field-proven interpretations.

## Molecular Structure and Spectroscopic Overview

The structure of **Diphenyl alpha-Chlorobenzylphosphonate**, with the chemical formula $C_{19}H_{16}ClO_3P$ and a molecular weight of 358.76 g/mol , forms the basis for interpreting its spectral data.[1] The molecule features a central phosphorus atom double-bonded to an

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oxygen and single-bonded to two phenoxy groups and an alpha-chlorobenzyl group. This arrangement of aromatic rings and electrophilic centers dictates the distinct spectroscopic signatures discussed in this guide.

Caption: Molecular structure of **Diphenyl alpha-Chlorobenzylphosphonate**.

# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of **Diphenyl alpha-Chlorobenzylphosphonate**, providing detailed information about the hydrogen, carbon, and phosphorus environments within the molecule.

## Experimental Protocol: NMR Data Acquisition

A standard protocol for acquiring high-resolution NMR spectra of organophosphorus compounds is as follows:

- Sample Preparation: Dissolve approximately 10-20 mg of the compound in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-$d_6$). Ensure the sample is free of particulate matter.
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- $^{1}H$ NMR: Acquire the proton spectrum with a sufficient number of scans to achieve a good signal-to-noise ratio. Typical parameters include a spectral width of 10-15 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
- $^{13}C$ NMR: Obtain the carbon spectrum using a proton-decoupled pulse sequence. A larger number of scans will be necessary due to the lower natural abundance of $^{13}C$.
- $^{31}P$ NMR: Acquire the phosphorus spectrum, typically with proton decoupling to simplify the spectrum to a single peak.[2] A wide spectral width is often used for $^{31}P$ NMR due to the large chemical shift range of phosphorus compounds.

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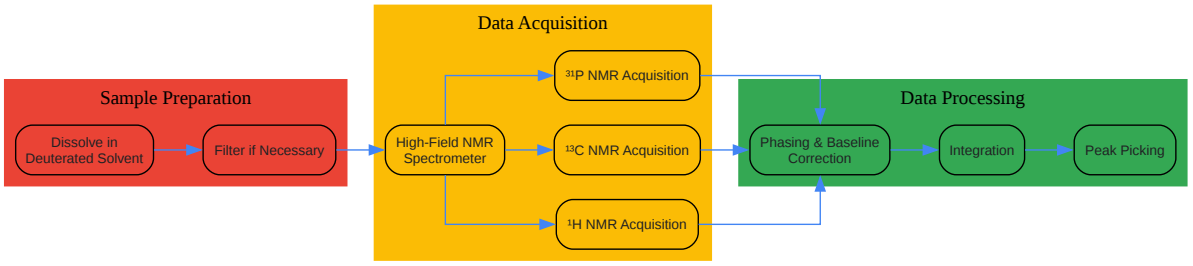


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Caption: Workflow for NMR data acquisition and processing.

## $^{1}$H NMR Spectral Data (Predicted)

While a published spectrum for **Diphenyl alpha-Chlorobenzylphosphonate** is not readily available, the expected proton NMR signals can be predicted based on its structure and data from analogous compounds.

- Aromatic Protons ($C_6H_5$-O-P and $C_6H_5$-CH): The ten protons of the two phenoxy groups and the five protons of the benzyl group are expected to resonate in the aromatic region, typically between δ 7.0-8.0 ppm. Due to the electronic effects of the phosphate and chloro-substituted benzyl groups, this region will likely exhibit complex multiplets.

- Methine Proton (P-CH(Cl)-Ph): The single proton on the carbon adjacent to the phosphorus and chlorine atoms is expected to be significantly deshielded and will likely appear as a doublet due to coupling with the $^{31}$P nucleus. The chemical shift is predicted to be in the range of δ 5.5-6.5 ppm, with a characteristic coupling constant (JP-H) of approximately 15-25 Hz.

## $^{13}$C NMR Spectral Data (Predicted)

The proton-decoupled $^{13}$C NMR spectrum is predicted to show the following key resonances:

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- Aromatic Carbons: The carbons of the three phenyl rings will appear in the range of δ 120-150 ppm. The carbons directly attached to oxygen (C-O) will be downfield, likely around δ 150 ppm, and may show coupling to the phosphorus atom. The ipso-carbon of the benzyl group will also be in this region.

- Methine Carbon (P-CH(Cl)-Ph): This carbon is expected to be significantly deshielded due to the attached chlorine, phosphorus, and phenyl groups. Its resonance is predicted to be in the range of δ 70-85 ppm and will appear as a doublet due to one-bond coupling with the $^{31}P$ nucleus ($^{1}JP-C$).

## $^{31}P$ NMR Spectral Data

The proton-decoupled $^{31}P$ NMR spectrum is the most definitive for characterizing organophosphorus compounds.[3]

- Chemical Shift: For phosphonates of this type, a single resonance is expected. The chemical shift for pentavalent phosphorus in phosphonates typically falls within the range of δ 0 to +30 ppm (relative to 85% $H_3PO_4$). The specific chemical environment in **Diphenyl alpha-Chlorobenzylphosphonate** would likely place the signal in the lower end of this range.

| Nucleus | Predicted Chemical Shift (δ, ppm) | Multiplicity | Coupling Constant (J, Hz) | Assignment |
|---|---|---|---|---|
| $^{1}H$ | 7.0 - 8.0 | m | - | Aromatic Protons |
| $^{1}H$ | 5.5 - 6.5 | d | JP-H ≈ 15-25 | P-CH(Cl)-Ph |
| $^{13}C$ | 120 - 150 | m | - | Aromatic Carbons |
| $^{13}C$ | 70 - 85 | d | $^{1}JP-C$ | P-CH(Cl)-Ph |
| $^{31}P$ | 0 - 30 | s | - | P=O |

Table 1: Predicted NMR Spectral Data for **Diphenyl alpha-Chlorobenzylphosphonate**.

# Infrared (IR) Spectroscopy

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IR spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of **Diphenyl alpha-Chlorobenzylphosphonate** is expected to be characterized by several strong absorption bands.

## Experimental Protocol: FT-IR Data Acquisition

- Sample Preparation: For a solid sample, the KBr pellet method is commonly employed. A small amount of the sample is ground with dry potassium bromide and pressed into a thin, transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used with the neat solid.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer is used to acquire the spectrum.
- Data Acquisition: A background spectrum of the pure KBr pellet or the empty ATR crystal is recorded first. Then, the sample spectrum is recorded, typically over the range of 4000-400 $cm^{-1}$.

## Characteristic IR Absorption Bands

The following table summarizes the expected characteristic absorption frequencies for **Diphenyl alpha-Chlorobenzylphosphonate**, based on general data for organophosphorus compounds.[4]

| Frequency Range ($cm^{-1}$) | Vibration | Intensity |
|---|---|---|
| 3050 - 3100 | C-H stretch (aromatic) | Medium |
| 1450 - 1600 | C=C stretch (aromatic ring) | Medium-Strong |
| 1200 - 1300 | P=O stretch (phosphoryl) | Very Strong |
| 950 - 1100 | P-O-C stretch (aryl) | Strong |
| 700 - 800 | C-Cl stretch | Medium-Strong |

Table 2: Predicted Characteristic IR Absorption Bands.

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The most prominent and diagnostic peak in the IR spectrum will be the very strong P=O stretching vibration. The exact position of this band can be influenced by the electronegativity of the substituents on the phosphorus atom.

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used for structural confirmation and identification.

## Experimental Protocol: Mass Spectrometry Data Acquisition

- Ionization Method: Electrospray ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI) are suitable for this type of compound, often in positive ion mode. Electron Ionization (EI) can also be used if the compound is sufficiently volatile and thermally stable.
- Mass Analyzer: A high-resolution mass spectrometer (e.g., Time-of-Flight (TOF) or Orbitrap) is preferred for accurate mass measurements.
- Data Acquisition: The mass spectrum is acquired over a suitable mass-to-charge (m/z) range to observe the molecular ion and key fragment ions. Tandem mass spectrometry (MS/MS) can be used to further investigate the fragmentation pathways.

## Fragmentation Pattern (Predicted)

The mass spectrum of **Diphenyl alpha-Chlorobenzylphosphonate** is expected to show a molecular ion peak $[M]^+$ or a protonated molecular ion peak $[M+H]^+$. The fragmentation of organophosphorus esters often involves the cleavage of the ester and substituent bonds.[5]

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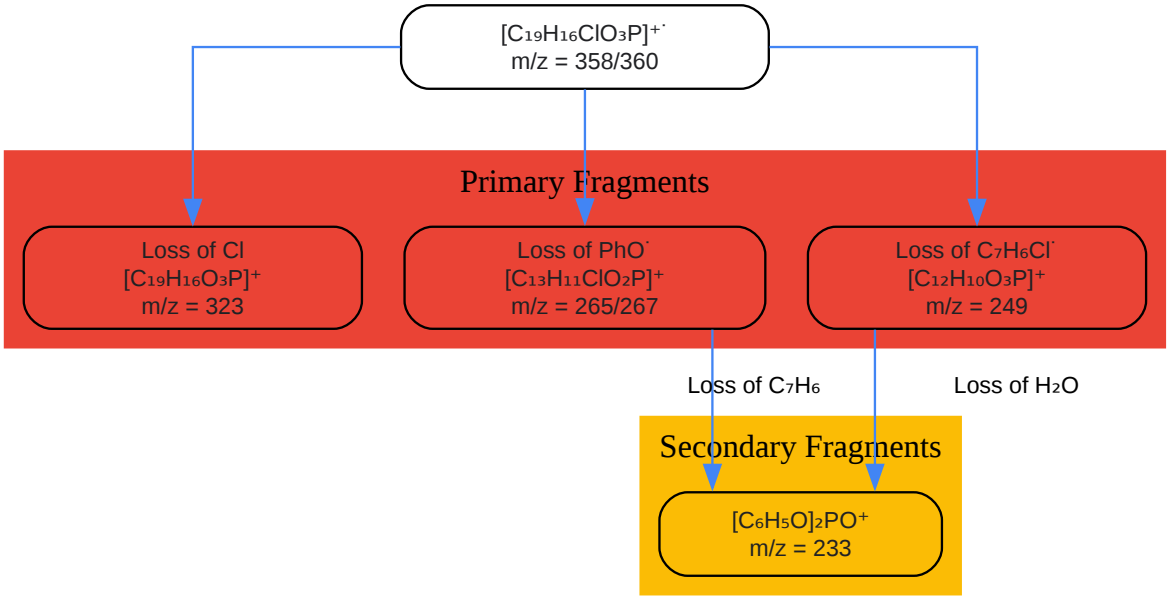


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Caption: Predicted major fragmentation pathways for **Diphenyl alpha-Chlorobenzylphosphonate**.

Key Predicted Fragments:

- $[M]^{+\cdot}$ and $[M+2]^{+\cdot}$: The presence of a chlorine atom will result in a characteristic isotopic pattern for the molecular ion, with the [M+2] peak being approximately one-third the intensity of the [M] peak.
- Loss of Cl: A fragment corresponding to the loss of a chlorine radical (m/z = M - 35) is highly probable.
- Loss of a Phenoxy Radical: Cleavage of a P-OPh bond would result in a fragment at m/z = M - 93.
- Cleavage of the C-P Bond: Fission of the bond between the phosphorus and the benzyl carbon would lead to characteristic ions.

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- Rearrangement Reactions: McLafferty-type rearrangements are also possible, depending on the ionization method and energy.[6]

| m/z (Predicted) | Proposed Fragment |
|---|---|
| 358/360 | $[C_{19}H_{16}ClO_3P]^{+\cdot}$ (Molecular Ion) |
| 323 | $[C_{19}H_{16}O_3P]^+$ |
| 265/267 | $[C_{13}H_{11}ClO_2P]^+$ |
| 249 | $[C_{12}H_{10}O_3P]^+$ |
| 233 | $[(C_6H_5O)_2PO]^+$ |
| 125/127 | $[C_7H_6Cl]^+$ |
| 94 | $[C_6H_5OH]^{+\cdot}$ |
| 77 | $[C_6H_5]^+$ |

Table 3: Predicted Key Mass Fragments for **Diphenyl alpha-Chlorobenzylphosphonate**.

# Conclusion

This technical guide provides a comprehensive overview of the expected NMR, IR, and MS spectral data for **Diphenyl alpha-Chlorobenzylphosphonate**. While experimental spectra for this specific compound are not widely published, the predictions based on the known spectroscopy of analogous organophosphorus compounds offer a robust framework for its characterization. The detailed protocols and interpreted spectral features presented herein serve as a valuable resource for scientists engaged in the synthesis, analysis, and application of this and related compounds. The synergistic use of these three spectroscopic techniques provides a powerful and self-validating system for the unambiguous identification and structural elucidation of **Diphenyl alpha-Chlorobenzylphosphonate**.

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